

Proper Disposal Procedures for Tris(4-bromophenyl)amine

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Compound of Interest

Compound Name: *Tris(4-bromophenyl)amine*

Cat. No.: *B153671*

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The following document provides comprehensive guidance on the safe and compliant disposal of **Tris(4-bromophenyl)amine** (CAS No. 4316-58-9). This procedure is designed for researchers, scientists, and drug development professionals to ensure that this chemical is managed as hazardous waste in accordance with federal, state, and local regulations. Adherence to these steps is critical for laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before handling **Tris(4-bromophenyl)amine** for disposal, it is imperative to be familiar with its hazards. This compound is classified as a skin, eye, and respiratory irritant.^{[1][2]}

1.1 Personal Protective Equipment (PPE) Appropriate PPE must be worn at all times when handling **Tris(4-bromophenyl)amine**. This includes, but is not limited to:

- **Gloves:** Chemically resistant nitrile gloves.
- **Eye Protection:** Chemical safety goggles. A face shield should be used if there is a risk of splashing.
- **Lab Coat:** A standard laboratory coat.
- **Respiratory Protection:** If handling the powder outside of a chemical fume hood or if dust is generated, use a NIOSH/MSHA-approved respirator (such as a dust mask type N95).

1.2 Emergency First Aid Procedures In the event of exposure, follow these first-aid measures immediately:

- Skin Contact: Remove all contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[1][3] If skin irritation occurs, seek medical advice.[3]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1][3] If eye irritation persists, seek medical attention.[3]
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1]

Waste Characterization and Segregation

Tris(4-bromophenyl)amine is a halogenated organic compound.[4] Due to its chemical properties and potential hazards, it must be disposed of as regulated hazardous waste. Proper segregation is crucial to ensure safe handling and to prevent dangerous chemical reactions.

- Do not mix **Tris(4-bromophenyl)amine** waste with other waste streams such as:
 - Non-halogenated organic wastes.[5]
 - Acids or bases.[4]
 - Oxidizing agents.[6]
 - Aqueous or heavy metal wastes.[4][5]

Mixing halogenated and non-halogenated waste streams can significantly increase disposal costs and complexity.[5]

Step-by-Step Disposal Protocol

Step 1: Select an Appropriate Waste Container

- Use a chemically compatible container that can be securely sealed. A high-density polyethylene (HDPE) container is a suitable choice.
- The container must be clean, in good condition, and free of any residue from previous contents.

Step 2: Label the Waste Container

- As soon as the first quantity of waste is added, label the container with a "Hazardous Waste" tag provided by your institution's Environmental Health & Safety (EHS) department.[\[5\]](#)
- The label must include:
 - The full chemical name: "**Tris(4-bromophenyl)amine**".
 - The words "Hazardous Waste".
 - An accurate list of all chemical constituents and their approximate percentages.[\[5\]](#)
 - The relevant hazard characteristics (e.g., Irritant, Toxic).[\[5\]](#)
 - The name of the principal investigator or laboratory contact.
 - The accumulation start date.

Step 3: Accumulate Waste Safely

- Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory where the waste is generated.[\[5\]](#)
- The container must be kept closed at all times except when adding waste.[\[5\]](#)
- Ensure the storage area has secondary containment to capture any potential leaks or spills.[\[5\]](#)
- Do not accumulate more than 55 gallons of hazardous waste or 1 quart of acutely hazardous waste in an SAA.

Step 4: Arrange for Final Disposal

- Once the container is nearly full (approximately 90% capacity) or when you are finished generating this waste stream, arrange for its removal.
- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to schedule a pickup.
- Provide all necessary documentation, including the completed hazardous waste tag.
- Disposal must be conducted in a manner consistent with federal, state, and local regulations, such as the Resource Conservation and Recovery Act (RCRA).^[7]^[8] Halogenated organic wastes are typically managed through high-temperature incineration at a permitted Treatment, Storage, and Disposal Facility (TSDF).^[4]^[9]

Quantitative Data and Regulatory Information

Parameter	Data/Information	Source
Chemical Name	Tris(4-bromophenyl)amine	
CAS Number	4316-58-9	
Molecular Formula	C18H12Br3N	[2]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3 - Respiratory system)	[2][3]
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation	[2]
Primary Disposal Method	Incineration at a licensed hazardous waste facility	[4][9]
Governing Regulation	Resource Conservation and Recovery Act (RCRA), 40 CFR Parts 260-273	[7][8]

Disposal Workflow Diagram

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